Application of POPC-d64 in Studying Membrane Protein Reconstitution

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Compound of Interest

Compound Name:	*1-Palmitoyl-2-oleoyl-sn-glycero-3-PC-d64*
Cat. No.:	*B15622691*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The reconstitution of membrane proteins into a controlled lipid environment is a cornerstone of modern structural biology and drug discovery. It allows for the detailed investigation of protein structure, function, and dynamics in a native-like membrane mimetic. 1-palmitoyl-2-oleoyl-sn-glycero-3-phosphocholine (POPC) is a commonly used phospholipid for creating these artificial bilayers due to its biologically relevant physical properties. The deuterated form, POPC-d64, in which the 64 hydrogen atoms of the acyl chains are replaced with deuterium, is an invaluable tool for specific biophysical techniques, primarily Neutron Scattering and Solid-State Nuclear Magnetic Resonance (ssNMR) spectroscopy. The deuterium labeling provides a powerful contrast to hydrogen, enabling researchers to selectively highlight or mask different components of the protein-lipid system.

These application notes provide an overview of the use of POPC-d64 in membrane protein reconstitution and offer detailed protocols for preparing proteoliposomes and nanodiscs for

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subsequent biophysical analysis.

Key Applications of POPC-d64

The primary advantage of using POPC-d64 lies in its neutron scattering and magnetic resonance properties, which differ significantly from those of non-deuterated lipids and proteins. This isotopic difference is exploited in the following applications:

- Small-Angle Neutron Scattering (SANS): SANS is a powerful technique for studying the structure and organization of macromolecular complexes in solution. By matching the neutron scattering length density (SLD) of the solvent (a mixture of H_2O and D_2O) to that of the deuterated POPC-d64 bilayer, the lipid component becomes effectively "invisible" to neutrons. This "contrast matching" allows for the direct visualization of the reconstituted protein's shape, dimensions, and conformational changes without interference from the surrounding lipid scaffold. This approach is invaluable for determining the low-resolution structure of membrane proteins and their complexes.[1][2]

- Solid-State NMR (ssNMR) Spectroscopy: ssNMR is a versatile technique for obtaining atomic-resolution structural and dynamic information on membrane proteins in a lipid environment.[3][4] Using deuterated lipids like POPC-d64 simplifies the complex ^{1}H-NMR spectra by reducing the overwhelming signals from the lipid acyl chains.[5] This spectral simplification enhances the detection of signals from the protein of interest, facilitating the determination of its structure, dynamics, and interactions with the lipid bilayer.[5]

Data Presentation: Quantitative Parameters for Reconstitution

The success of membrane protein reconstitution is highly dependent on the stoichiometry of its components. The following tables provide typical molar ratios and structural parameters that serve as a starting point for optimizing reconstitution experiments using POPC or POPC-d64.

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Component	Molar Ratio (Protein:MSP:Lipid)	Reference
ABC Transporter (MalFGK2) in Nanodiscs	1 : 2 : 130	[6]
Adenosine A2A Receptor (A_2AR) in Nanodiscs	1 : 80 : 4000 (1:50 MSP:lipid)	[7]
Neurotensin Receptor 1 (NTS1) in Nanodiscs	1 : 50-80 : 2500-4800 (1:50-60 MSP:lipid)	[8]
Influenza A M2 in Proteoliposomes	1 : 500 (protein:lipid)	
ACKR3 in Nanodiscs	0.1 : 1 : 110	[9]

Table 1: Representative Molar Ratios for Membrane Protein Reconstitution.

Lipid Bilayer	Bilayer Thickness (d_L)	Area per Lipid (A_L)	Reference
POPC	40.5 Å	64.3 $Å^2$	[10]
POPC:POPG (70:30)	Not specified	64.42 ± 0.89 $Å^2$	[9]
DPPC	Not specified	62.9 $Å^2$	[11]

Table 2: Structural Parameters of Phospholipid Bilayers.

Experimental Protocols

Protocol 1: Reconstitution of a Membrane Protein into POPC-d64 Nanodiscs

This protocol describes a general method for reconstituting a detergent-solubilized membrane protein into nanodiscs using a Membrane Scaffold Protein (MSP).

Materials:

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- Purified membrane protein in a suitable detergent (e.g., DDM, LDAO)
- Membrane Scaffold Protein (e.g., MSP1D1, MSP1E3D1)
- POPC-d64 (from a stock solution in chloroform)
- Sodium cholate
- Reconstitution Buffer (e.g., 20 mM Tris-HCl pH 7.5, 100 mM NaCl, 0.5 mM EDTA)
- Bio-Beads SM-2 or equivalent for detergent removal
- Size Exclusion Chromatography (SEC) column (e.g., Superdex 200)

Procedure:

- Lipid Preparation:
  - In a glass vial, dispense the desired amount of POPC-d64 chloroform stock solution.
  - Evaporate the chloroform under a gentle stream of nitrogen gas to form a thin lipid film.
  - Further dry the film under vacuum for at least 2 hours to remove residual solvent.
  - Resuspend the lipid film in Reconstitution Buffer containing sodium cholate to a final lipid concentration of 50 mM. The concentration of sodium cholate should be sufficient to fully solubilize the lipid (typically 2-4 times the lipid concentration).
  - Sonicate the lipid suspension in a bath sonicator until the solution is clear.
- Reconstitution Mixture Assembly:
  - In a microcentrifuge tube, combine the purified membrane protein, MSP, and the solubilized POPC-d64 lipids at a specific molar ratio (refer to Table 1 for starting points). A common starting ratio for a protein with a molecular weight of ~50 kDa and MSP1D1 is 1:2:130 (Protein:MSP:Lipid).
  - Add Reconstitution Buffer to the mixture to achieve a final lipid concentration of 10-20 mM.

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- Incubate the mixture on ice with gentle rotation for 1 hour.

- Detergent Removal and Nanodisc Formation:
  - Add prepared Bio-Beads to the reconstitution mixture at a ratio of 0.5 g of Bio-Beads per mL of mixture.
  - Incubate the mixture at 4°C with gentle rotation for 2-4 hours, or overnight. This allows for the gradual removal of detergent, which drives the self-assembly of nanodiscs.
- Purification of Nanodiscs:
  - Carefully remove the Bio-Beads by pipetting or centrifugation.
  - Purify the nanodiscs from empty nanodiscs, protein aggregates, and unincorporated components using SEC. The column should be pre-equilibrated with Reconstitution Buffer.
  - Collect fractions and analyze them by SDS-PAGE and, if possible, negative-stain electron microscopy to confirm the presence and homogeneity of the reconstituted nanodiscs.

Protocol 2: Reconstitution of a Membrane Protein into POPC-d64 Proteoliposomes

This protocol outlines the formation of proteoliposomes by the detergent dialysis method.

Materials:

- Purified membrane protein in a suitable detergent
- POPC-d64 lipid film (prepared as in Protocol 1)
- Reconstitution Buffer
- Detergent (e.g., octyl-β-D-glucopyranoside (OG), DDM)
- Dialysis cassette (with an appropriate molecular weight cutoff, e.g., 10 kDa)
- Large volume of Dialysis Buffer (same as Reconstitution Buffer, without detergent)

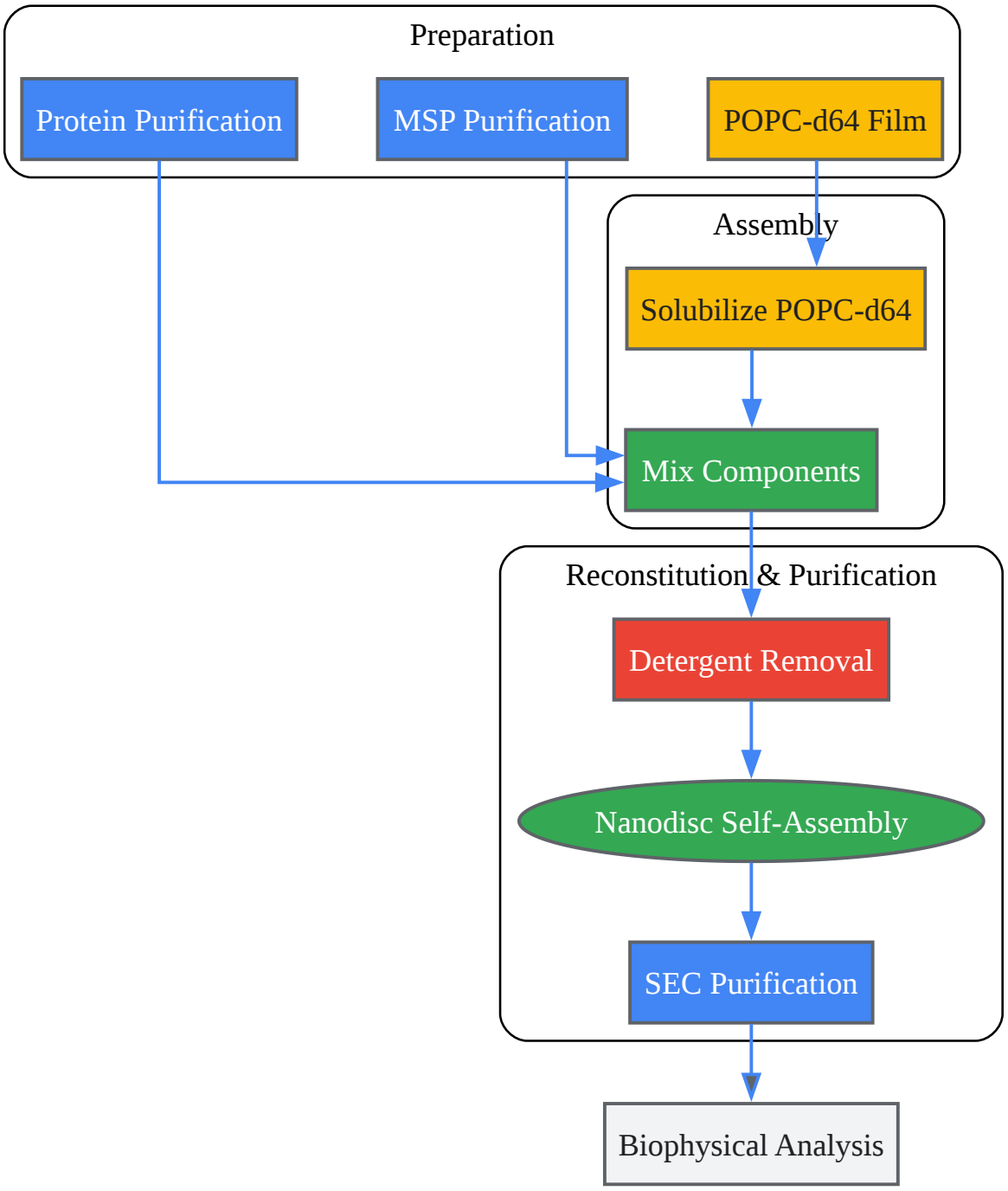
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Procedure:

- Lipid Solubilization:
  - Resuspend the dried POPC-d64 lipid film in Reconstitution Buffer containing a concentration of detergent above its critical micelle concentration (CMC) to form lipid-detergent mixed micelles. Sonicate until the solution is clear.
- Formation of Protein-Lipid-Detergent Micelles:
  - Add the purified membrane protein to the solubilized lipid mixture at the desired lipid-to-protein molar ratio (LPR). LPRs can range from 50:1 to 1000:1 (w/w) depending on the downstream application.
  - Incubate the mixture for 30-60 minutes at room temperature or 4°C with gentle mixing.
- Detergent Removal by Dialysis:
  - Transfer the protein-lipid-detergent mixture into a dialysis cassette.
  - Place the dialysis cassette in a large beaker containing at least 1000-fold volume of detergent-free Dialysis Buffer.
  - Perform dialysis at 4°C with gentle stirring. Change the dialysis buffer every 12 hours for a total of 48-72 hours to ensure complete detergent removal. The slow removal of detergent facilitates the insertion of the membrane protein into the forming lipid bilayer of the liposomes.
- Characterization of Proteoliposomes:
  - After dialysis, collect the proteoliposome suspension from the cassette.
  - The size distribution of the proteoliposomes can be homogenized by extrusion through polycarbonate membranes of a defined pore size (e.g., 100 nm).
  - Characterize the proteoliposomes for protein incorporation efficiency and orientation using appropriate assays (e.g., SDS-PAGE, functional assays).

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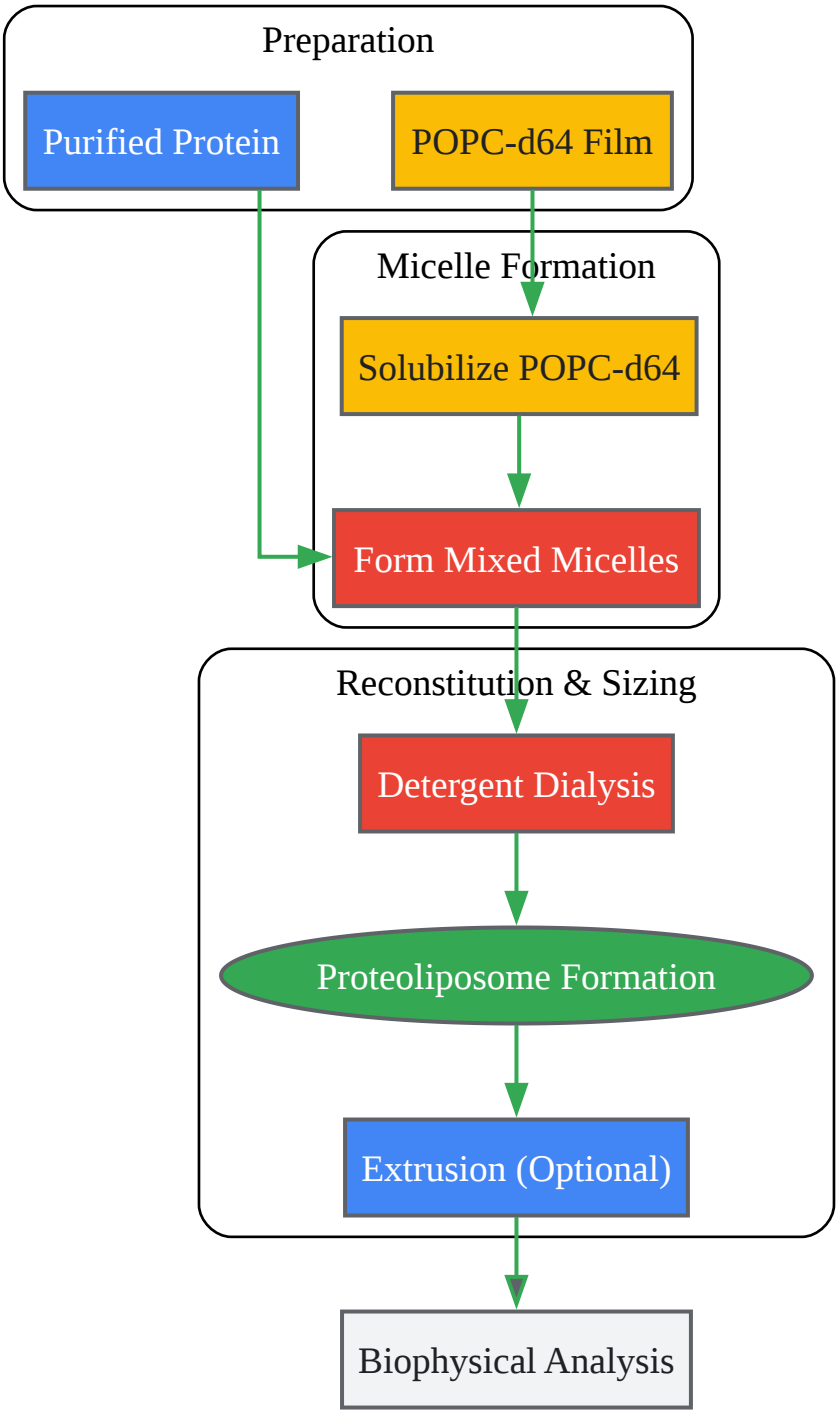
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Caption: Workflow for membrane protein reconstitution into POPC-d64 nanodiscs.

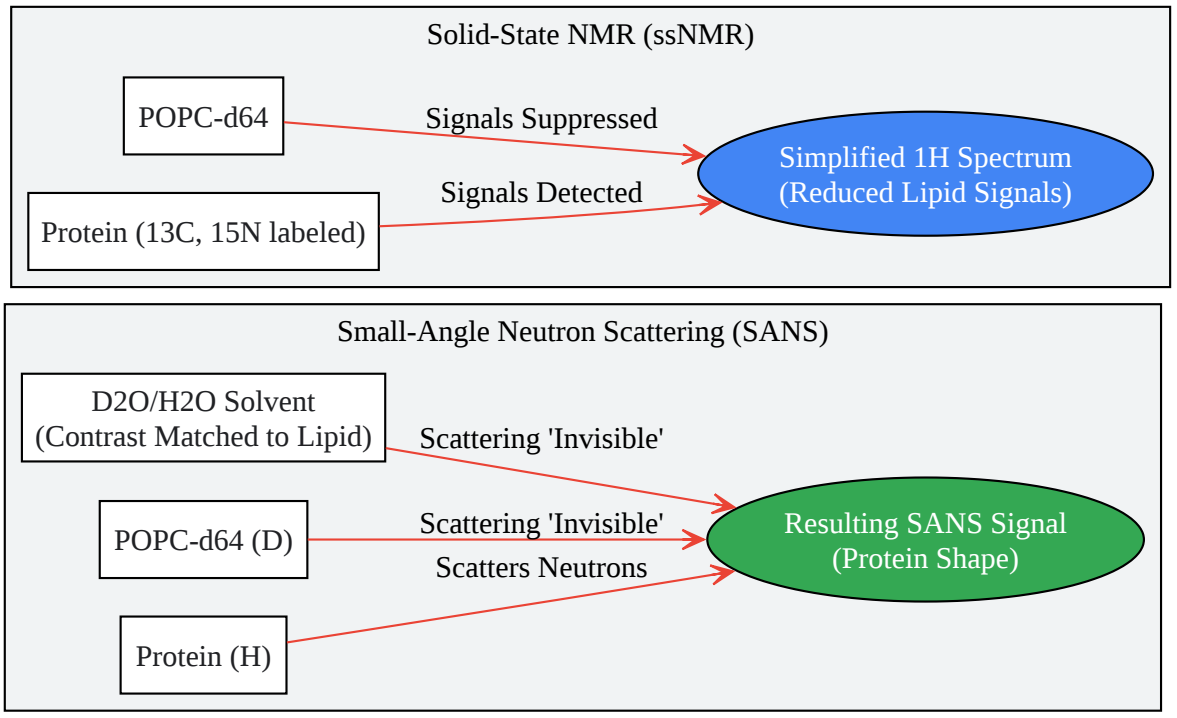
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Caption: Workflow for membrane protein reconstitution into POPC-d64 proteoliposomes.

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Caption: Principle of using POPC-d64 in SANS and ssNMR.

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